

Gas Chromatography (GC) Analysis of Pentylcyclohexane: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Pentylcyclohexane	
Cat. No.:	B1580667	Get Quote

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Introduction

Pentylcyclohexane is a cycloalkane hydrocarbon that can be found in various petroleum products and as a potential environmental contaminant. Accurate and reliable quantitative analysis of **pentylcyclohexane** is crucial for quality control in the petrochemical industry, environmental monitoring, and in toxicological studies within drug development. Gas chromatography (GC) is the premier analytical technique for the separation and quantification of volatile and semi-volatile compounds like **pentylcyclohexane**, offering high resolution and sensitivity. When coupled with a mass spectrometer (MS), GC-MS provides definitive identification based on the compound's unique mass spectrum.

This document provides a detailed application note and a comprehensive protocol for the analysis of **pentylcyclohexane** using gas chromatography.

Experimental Protocols Sample Preparation

Given that **pentylcyclohexane** is a non-polar hydrocarbon, sample preparation is straightforward.



Materials:

- **Pentylcyclohexane** standard (≥99% purity)
- High-purity volatile solvent (e.g., hexane, dichloromethane)
- Volumetric flasks
- Micropipettes
- Autosampler vials with caps

Procedure:

- Standard Solution Preparation: Prepare a stock solution of **pentylcyclohexane** at a concentration of 1000 μg/mL in hexane.
- Working Standards: From the stock solution, prepare a series of working standards by serial dilution in hexane to cover the desired calibration range (e.g., 1, 5, 10, 25, 50, and 100 μg/mL).
- Sample Preparation: For unknown samples, dissolve a precisely weighed amount in a known volume of hexane. If the sample is a liquid, a direct dilution may be performed. Ensure the final concentration is within the calibration range.
- Vialing: Transfer the prepared standards and samples into 2 mL autosampler vials for GC analysis.

Gas Chromatography-Mass Spectrometry (GC-MS) Method

The following method is a general guideline and can be adapted based on the specific instrumentation available.

Instrumentation:

 Gas Chromatograph equipped with a split/splitless injector and a mass spectrometer detector.



GC Conditions:

- Column: A non-polar column such as a DB-5ms, HP-5ms, or equivalent (30 m x 0.25 mm I.D., 0.25 μm film thickness) is recommended.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injector Temperature: 250°C.
- Injection Mode: Splitless (for low concentrations) or Split (e.g., 50:1 for higher concentrations).
- Injection Volume: 1 μL.
- Oven Temperature Program:
 - o Initial temperature: 50°C, hold for 2 minutes.
 - Ramp: Increase to 200°C at a rate of 10°C/min.
 - Hold: Hold at 200°C for 5 minutes.
- Transfer Line Temperature: 280°C.

MS Conditions:

- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 40 to 300.
- Solvent Delay: 3 minutes.

Data Presentation Quantitative Data Summary



The following table summarizes key quantitative data for the GC analysis of **pentylcyclohexane**.

Parameter	Value	Reference
Molecular Formula	C11H22	[1][2][3][4]
Molecular Weight	154.29 g/mol	[1][2][3][4]
Kovats Retention Index (Standard Non-Polar Column)	1121 - 1147	[5]
Kovats Retention Index (Semi- Standard Non-Polar Column)	1128 - 1155	[5]
Kovats Retention Index (Standard Polar Column)	1288 - 1320	[5]

Mass Spectral Data

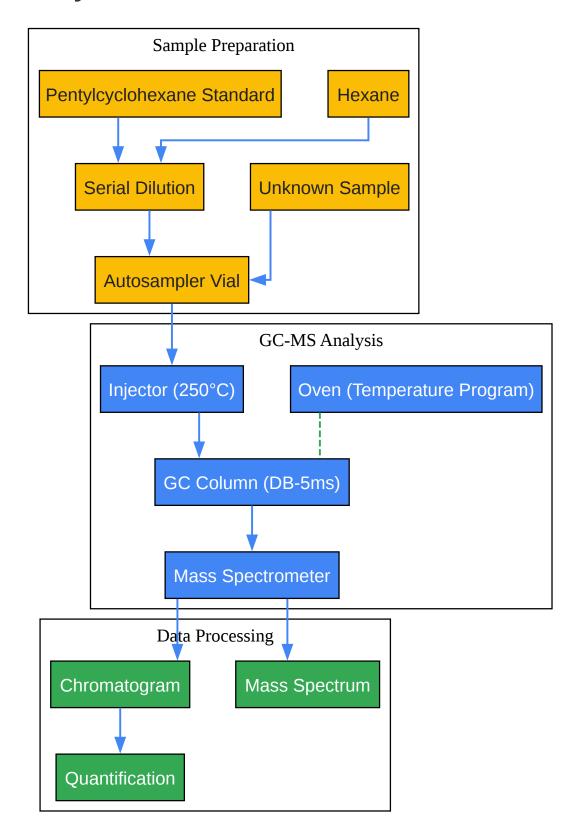
The electron ionization mass spectrum of **pentylcyclohexane** is characterized by a series of hydrocarbon fragments. The major fragmentation pathways involve the loss of alkyl chains and the opening of the cyclohexane ring.

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Putative Fragment
41	85	C₃H₅+
55	95	C ₄ H ₇ +
69	60	C₅H ₉ +
82	100	C ₆ H ₁₀ +
83	98	C ₆ H ₁₁ +
154	15	C ₁₁ H ₂₂ + (Molecular Ion)

Note: Relative intensities are approximate and may vary slightly between instruments. The base peak in the mass spectrum of **pentylcyclohexane** is typically observed at m/z 82.[5]



Mandatory Visualizations



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Caption: Experimental workflow for the GC-MS analysis of pentylcyclohexane.



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Caption: Key components of the gas chromatography system.

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